

Prosystemin vs. Systemin: A Comparative Guide to their Bioactivity in Plant Defense

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Compound of Interest

Compound Name: *prosystemin*

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This guide provides a comprehensive comparison of the bioactivity of **prosystemin** and its processed peptide, systemin, key signaling molecules in plant defense. The information presented is curated from experimental data to assist researchers in understanding their distinct and overlapping roles, and to provide detailed methodologies for reproducing key experiments.

Executive Summary

Systemin, an 18-amino acid polypeptide, is a potent elicitor of plant defense responses, primarily against herbivorous insects. It is derived from a larger 200-amino acid precursor protein, **prosystemin**. While initially considered biologically inactive, recent evidence reveals that full-length **prosystemin**, and even fragments of it, possess intrinsic bioactivity, capable of inducing defense gene expression and offering protection against pests and pathogens. This guide dissects the comparative performance of these two molecules, presenting quantitative data, detailed experimental protocols, and signaling pathway diagrams to illuminate their roles in plant immunity.

Data Presentation: Comparative Bioactivity

The following tables summarize the quantitative data on the bioactivity of **prosystemin** and systemin from various experimental studies.

Bioactive Molecule	Assay Type	Organism	Concentration	Observed Effect	Reference
Systemin	Proteinase Inhibitor Induction	Tomato (Solanum lycopersicum)	fmol/plant	Powerful inducer of over 15 defensive genes	[1]
Prosystemin	Proteinase Inhibitor Induction	Tomato (Solanum lycopersicum)	Molar equivalent to Systemin	As active as systemin in inducing proteinase inhibitors	[2][3]
Prosystemin	Insect Feeding Assay	Spodoptera littoralis	100 pM	Limits larval development and survival	[2][3]
Systemin	Insect Feeding Assay	Spodoptera littoralis	100 fM	Strong reduction in larval weight and survival rates	
Prosystemin (truncated, ProSys(1-178))	Insect Feeding Assay	Spodoptera littoralis	Not specified	Increased resistance in transgenic plants	[4][5][6]
Prosystemin (truncated, ProSys(1-178))	Fungal Infection Assay	Botrytis cinerea	Not specified	Increased resistance in transgenic plants	[4][5][6]

Experimental Protocols

Detailed methodologies for key bioassays are provided below to facilitate the replication of these experiments.

Spodoptera littoralis (Moth Larvae) Feeding Assay

This protocol is a synthesized methodology based on established research practices for evaluating the impact of **prosystemin** and systemin on insect herbivory.

Objective: To assess the anti-herbivore activity of **prosystemin** and systemin by measuring the growth and survival rate of *Spodoptera littoralis* larvae fed on treated tomato leaves.

Materials:

- Tomato plants (*Solanum lycopersicum*), 4-5 weeks old
- *Spodoptera littoralis* larvae (second or third instar)
- **Prosystemin** and systemin solutions at desired concentrations (e.g., 100 pM for **prosystemin**, 100 fM for systemin)
- Control solution (e.g., sterile water or buffer used for dissolving the peptides)
- Petri dishes or multi-well plates
- Filter paper
- Fine brush for handling larvae
- Analytical balance for weighing larvae
- Growth chamber with controlled temperature, humidity, and photoperiod (e.g., 25°C, 60-70% RH, 16:8 h light:dark cycle)

Procedure:

- Plant Treatment:
 - Excise healthy, similar-sized leaves from the tomato plants.
 - Apply the **prosystemin**, systemin, or control solutions evenly onto the surface of the leaves. Ensure complete coverage.

- Allow the leaves to air dry in a sterile environment.
- Assay Setup:
 - Place a moistened filter paper at the bottom of each Petri dish or well to maintain humidity.
 - Place one treated leaf disc in each container.
 - Carefully transfer a single *S. littoralis* larva into each container using a fine brush.
- Incubation and Data Collection:
 - Place the containers in a growth chamber under controlled conditions.
 - Monitor the larvae daily.
 - Record larval weight at predetermined time points (e.g., every 2-3 days).
 - Record larval mortality daily.
 - Continue the experiment until a significant difference is observed or until the larvae pupate.
- Data Analysis:
 - Calculate the average larval weight and standard deviation for each treatment group at each time point.
 - Calculate the percentage of larval survival for each treatment group.
 - Use appropriate statistical tests (e.g., ANOVA, t-test) to determine the significance of the differences between the treatment and control groups.

Botrytis cinerea (Gray Mold) Infection Assay

This protocol is adapted from established methods for assessing fungal pathogenicity on tomato leaves.^{[7][8][9][10]}

Objective: To evaluate the antifungal activity of **prosystemin** and systemin against *Botrytis cinerea* on tomato leaves.

Materials:

- Tomato plants (*Solanum lycopersicum*), 4-5 weeks old
- *Botrytis cinerea* spore suspension (e.g., 1×10^5 spores/mL in a suitable buffer)
- **Prosystemin** and systemin solutions at desired concentrations
- Control solution
- Sterile detached leaves or whole plants
- Petri dishes or humidity chambers
- Micropipette
- Calipers or a ruler for measuring lesion size
- Growth chamber with high humidity (e.g., >90% RH) and controlled temperature (e.g., 20-22°C)

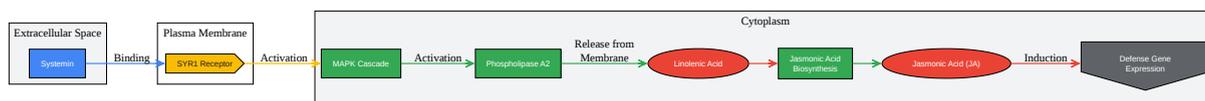
Procedure:

- Plant Treatment:
 - Treat detached tomato leaves or whole plants with **prosystemin**, systemin, or control solutions. Application can be done by spraying or by applying a small droplet to the intended inoculation site.
 - Allow the treatment to be absorbed for a specific period (e.g., 6-24 hours) before inoculation.
- Inoculation:

- On each treated leaf, place a small droplet (e.g., 5-10 μ L) of the *B. cinerea* spore suspension.
- For detached leaf assays, place the leaves in Petri dishes containing a moist filter paper to maintain humidity.[8]
- For whole plant assays, cover the plants with a transparent dome or place them in a high-humidity chamber.
- Incubation and Data Collection:
 - Incubate the inoculated plants or leaves in a growth chamber under high humidity and controlled temperature.
 - Monitor the development of necrotic lesions daily.
 - Measure the diameter of the lesions at specific time points (e.g., 24, 48, 72 hours post-inoculation) using calipers or a ruler.[9]
- Data Analysis:
 - Calculate the average lesion size and standard deviation for each treatment group.
 - Use appropriate statistical tests to compare the lesion sizes between the treatment and control groups.

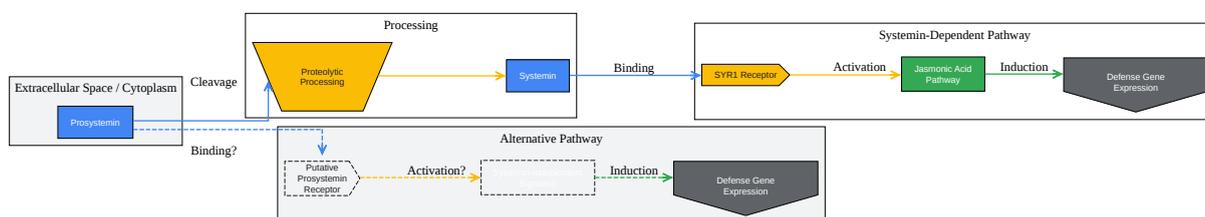
Signaling Pathways

The following diagrams illustrate the signaling pathways of systemin and the proposed pathways for **prosystemin**.



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Caption: Systemin signaling pathway.



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Caption: **Prosystemin** processing and signaling pathways.

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